

Handling and storage of air-sensitive Boron triiodide

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Compound of Interest

Compound Name: Boron triiodide

Cat. No.: B077602

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Technical Support Center: Boron Triiodide (BI₃)

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of the highly air-sensitive compound, **Boron triiodide** (BI₃).

Frequently Asked Questions (FAQs)

Q1: What is **Boron triiodide** and why is it considered highly air-sensitive?

Boron triiodide (BI₃) is a crystalline solid and a powerful Lewis acid used in various organic synthesis applications, such as cleaving ethers and esters.[1][2][3] Pure BI₃ is a colorless or white solid, but it is often seen as a dark red solid due to its extreme sensitivity.[4][5] It is classified as highly air-sensitive because it is extremely hygroscopic and reacts readily and vigorously with moisture in the air.[1][4] This reaction causes the compound to fume visibly and decompose.[4]

Q2: What happens when **Boron triiodide** is exposed to air or water?

Upon contact with moisture, **Boron triiodide** hydrolyzes to form boric acid (B(OH)₃) and hydroiodic acid (HI).[1][5][6] The hydrolysis process releases sharp, pungent, and toxic fumes of hydrogen iodide.[4] This reaction is vigorous and can be violent, making it crucial to prevent any contact with water.[1][4][7]

Q3: What are the visual signs of **Boron triiodide** decomposition?

The primary sign of decomposition is a change in color from its pure white or colorless state to a reddish or dark red-brown appearance, which is due to the formation of iodine. Another key indicator is the visible fuming of the solid when exposed to air, a result of its reaction with atmospheric moisture.^[4]

Q4: What are the mandatory storage conditions for **Boron triiodide**?

To maintain its integrity and for safety, **Boron triiodide** must be stored under a dry, inert atmosphere, such as nitrogen or argon.^{[4][7]} It should be kept in a tightly sealed container, preferably a glass ampoule or a container lined with chemically resistant material.^{[4][7][8]} The storage area must be cool, dry, well-ventilated, and designated as a corrosives area.^{[7][8][9]} A recommended storage temperature is between 2-8 °C.^{[1][8][10]}

Q5: What Personal Protective Equipment (PPE) is required when working with **Boron triiodide**?

Appropriate PPE is critical. This includes:

- Eye/Face Protection: Chemical splash goggles and a face shield are necessary.^{[7][8]}
- Skin Protection: Wear suitable protective gloves and a lab coat or chemical-resistant suit to prevent skin contact.^{[7][8][11]}
- Respiratory Protection: All handling must be done in a chemical fume hood.^[7] If exposure limits are exceeded or in the event of a spill, a NIOSH/MSHA-approved respirator or a self-contained breathing apparatus (SCBA) is required.^{[7][9]}

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
The solid is dark red and fuming in its container.	The container seal has been compromised, leading to exposure to air and moisture.	The product has decomposed and should not be used. It must be disposed of following hazardous waste protocols. Review storage procedures to ensure containers are properly sealed under an inert atmosphere.
A reaction using BI_3 is failing or providing poor yield.	The reagent has likely degraded due to improper handling or storage. Alternatively, glassware or solvents may contain residual moisture.	Always use a fresh, unopened container of BI_3 or a sample that has been rigorously stored under an inert atmosphere. Ensure all glassware is oven-dried or flame-dried and all solvents are anhydrous before starting the experiment.
The material is difficult to dispense from the bottle.	The solid may have clumped due to minor moisture absorption.	Handle the material exclusively within a glove box or other inert atmosphere environment. Use a clean, dry spatula or other appropriate tool to break up the solid if necessary. Avoid opening the container outside of an inert environment.

Quantitative Data: Physical and Chemical Properties

Property	Value	Citations
Molecular Formula	BI ₃	[1]
Molecular Weight	391.52 g/mol	[1][12]
Appearance	Colorless/white crystalline solid (pure); often appears dark red	[1][4][5][6]
Melting Point	43 - 49.9 °C	[5][6][10][12]
Boiling Point	210 °C	[5][6][10][12]
Density	3.35 g/mL at 25 °C	[1][10][12]
Solubility	Reacts with water; Soluble in CS ₂ , benzene, CCl ₄ , chloroform	[4][5][12]
Heat of Vaporization	40.5 kJ/mol	[1][2][5]

Experimental Protocols

Protocol 1: Standard Handling of Boron triiodide in an Inert Atmosphere Glove Box

- **Preparation:** Ensure the glove box atmosphere has low levels of oxygen and moisture (<1 ppm is ideal). Place all necessary oven-dried glassware, spatulas, and a tared vial for weighing into the glove box antechamber.
- **Inerting Equipment:** Cycle the antechamber with the inert gas (e.g., argon or nitrogen) at least three times to remove air and moisture before transferring items into the main chamber.
- **Equilibration:** Allow the sealed container of **Boron triiodide** to thermally equilibrate to the glove box temperature before opening to prevent condensation.
- **Dispensing:** Inside the glove box, carefully open the main container. Using a clean, dry spatula, promptly transfer the desired amount of BI₃ into the tared vial and securely cap it.

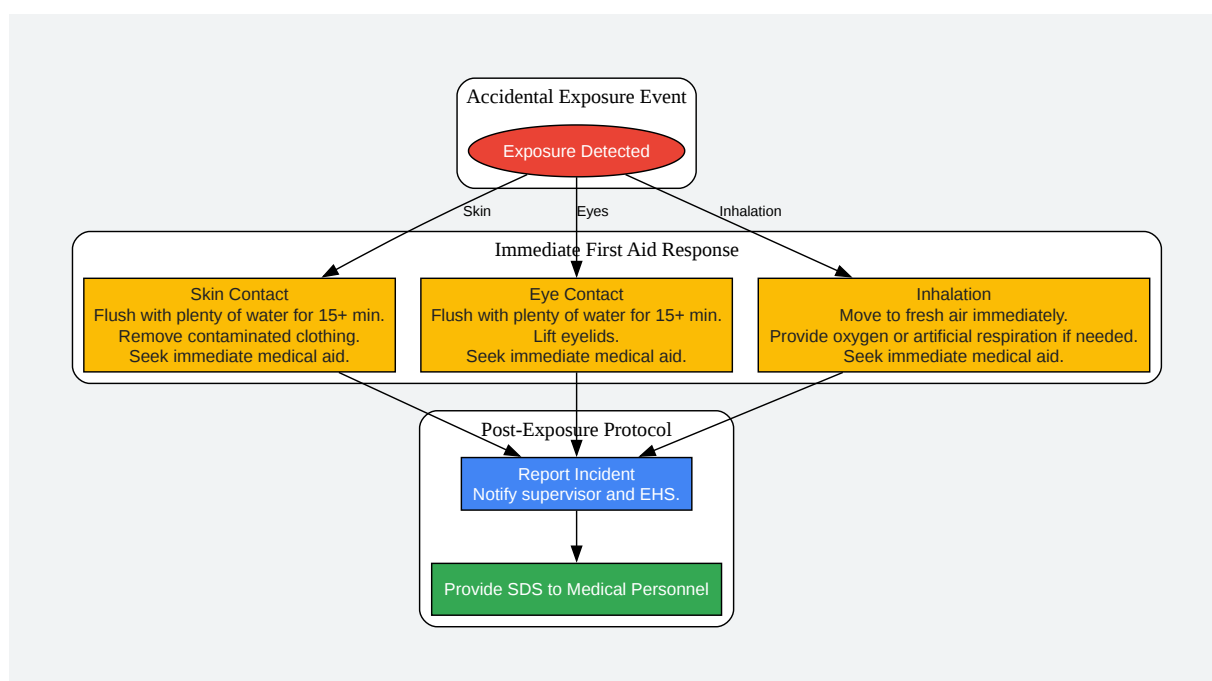
- Sealing: Tightly reseal the main **Boron triiodide** container. It is good practice to reinforce the seal with paraffin film or store it inside a secondary sealed container within the glove box.
- Removal: Remove the weighed sample and other equipment from the glove box via the antechamber, again following the proper purging procedure.

Protocol 2: Emergency Spill Cleanup Procedure

This protocol is for small spills within a chemical fume hood.

- Immediate Action: Do not use water or any aqueous solutions.^[7] Alert personnel in the immediate area and ensure the fume hood sash is kept at the lowest practical height.
- PPE: Ensure you are wearing the appropriate PPE, including chemical splash goggles, a face shield, a lab coat, and heavy-duty chemical-resistant gloves. A respirator may be necessary depending on the spill size.^[7]
- Containment: If the spill is a solid, cover it with a dry, inert absorbent material like sand or vermiculite. Do not use combustible materials.
- Collection: Carefully sweep or scoop the contained material into a clean, dry, and appropriately labeled hazardous waste container.^{[7][8][13]} Avoid creating dust.^{[8][13]}
- Decontamination: Wipe the spill area with a cloth lightly dampened with an inert, non-reactive organic solvent (e.g., hexane), followed by a dry cloth. All cleaning materials must be disposed of as hazardous waste.
- Disposal: Seal the waste container and dispose of it according to your institution's hazardous waste management guidelines.

Visualized Workflow



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Caption: Emergency first aid workflow for **Boron triiodide** exposure.

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